

Improving Alpelisib solubility for in vitro assays

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Compound of Interest

Compound Name: *Alpelisib*

Cat. No.: *B612111*

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Alpelisib Solubility Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on improving the solubility of **Alpelisib** for in vitro assays. Below you will find troubleshooting guides, frequently asked questions, detailed experimental protocols, and key data summaries to facilitate your research.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: Why is my **Alpelisib** difficult to dissolve?

A1: **Alpelisib** is a lipophilic compound that is practically insoluble in water and ethanol.^{[1][2]} Its solubility is highly dependent on the solvent system and pH. The compound is more soluble in organic solvents like DMSO and shows slightly better solubility in acidic aqueous solutions (pH 1.0) compared to neutral or basic solutions.^[1]

Q2: What is the recommended solvent for creating a stock solution of **Alpelisib**?

A2: Dimethyl sulfoxide (DMSO) is the most effective and commonly used solvent for preparing high-concentration stock solutions of **Alpelisib**.^{[2][3]} It is crucial to use fresh, anhydrous (moisture-free) DMSO, as absorbed moisture can significantly reduce the solubility of the compound.^[2]

Q3: My **Alpelisib** precipitated after I diluted my DMSO stock solution in my aqueous cell culture medium. What should I do?

A3: This is a common issue known as "precipitation upon dilution." It occurs because **Alpelisib** is poorly soluble in the aqueous environment of the culture medium. Here are several troubleshooting steps:

- **Reduce Final DMSO Concentration:** While DMSO is an excellent solvent for the stock solution, its concentration in the final culture medium should typically be kept low (often below 0.1% to 0.5%) to avoid solvent-induced cytotoxicity. However, a slightly higher DMSO concentration might be necessary to maintain solubility. Always run a vehicle control to assess the effect of the solvent on your cells.
- **Lower the Stock Solution Concentration:** If you are using a very high concentration stock (e.g., >100 mM), try preparing a lower concentration stock (e.g., 10 mM or 20 mM). This reduces the magnitude of the concentration gradient when diluting into the aqueous medium, which can sometimes prevent precipitation.[4]
- **Use a Co-Solvent System:** For challenging applications, a multi-component solvent system can be used to improve solubility in the final working solution. Formulations including PEG300 and Tween 80 along with DMSO have been developed, particularly for in vivo studies, and this principle can be adapted for in vitro work if necessary.[3][5]
- **Warm the Medium:** Gently warming the cell culture medium to 37°C before and during the addition of the **Alpelisib** stock solution can help keep the compound in solution.[6]
- **Increase Dilution Volume:** Add the **Alpelisib** stock solution to a larger volume of medium and mix thoroughly and immediately to ensure rapid dispersion.

Q4: I see a precipitate in my media even before adding **Alpelisib**. What could be the cause?

A4: Precipitates in fresh media can be caused by several factors, including temperature shifts causing salts or proteins to fall out of solution, incorrect pH, or residual detergents on glassware.[6] If you observe a precipitate in your media, try warming it to 37°C and swirling gently.[6] If the precipitate remains, it is best to discard the medium to ensure experimental consistency.[6]

Q5: How should I store my **Alpelisib** stock solution?

A5: **Alpelisib** powder should be stored at -20°C for long-term stability (up to 3 years).[3] Once dissolved in a solvent like DMSO, the stock solution should be stored at -80°C for long-term storage (up to 1 year).[3] It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound and introduce moisture into the DMSO.[3]

Quantitative Data: Alpelisib Solubility

The following table summarizes the solubility of **Alpelisib** in various solvents, providing a quick reference for preparing solutions.

| Solvent/Solvent System | Concentration (mg/mL) | Molar Concentration (mM) | Notes |
|--|-----------------------|--------------------------|--|
| DMSO | 83.33 - 240 | 188.76 - 543.64 | Sonication and use of fresh, anhydrous DMSO is recommended.[3][5][7] |
| Ethanol | < 2 | < 4.53 | Poorly soluble. Sonication may be required.[3] |
| Water | Insoluble (~0.02) | Insoluble | Practically insoluble at neutral pH.[1][2] |
| 10% DMSO + 90% Corn Oil | ≥ 2.08 | ≥ 4.71 | Clear solution. Primarily for in vivo use.[5] |
| 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline | ≥ 2.08 | ≥ 4.71 | Clear solution. Primarily for in vivo use.[5] |

Experimental Protocols

Protocol 1: Preparation of a 100 mM Alpelisib Stock Solution in DMSO

Materials:

- **Alpelisib** powder (MW: 441.47 g/mol)
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer and/or sonicator

Methodology:

- **Weighing:** In a sterile environment (e.g., a laminar flow hood), accurately weigh 4.41 mg of **Alpelisib** powder and place it into a sterile vial.
- **Solvent Addition:** Add 100 μ L of anhydrous, sterile DMSO to the vial containing the **Alpelisib** powder. This will yield a final concentration of 100 mM.
- **Dissolution:** Tightly cap the vial and vortex thoroughly for 2-5 minutes. If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes until the solution is clear. [3] Visually inspect the solution against a light source to ensure no solid particles remain.
- **Aliquoting and Storage:** Aliquot the clear stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C.

Protocol 2: Preparation of a Working Solution for Cell-Based Assays

Materials:

- 100 mM **Alpelisib** stock solution in DMSO (from Protocol 1)
- Pre-warmed (37°C) sterile cell culture medium

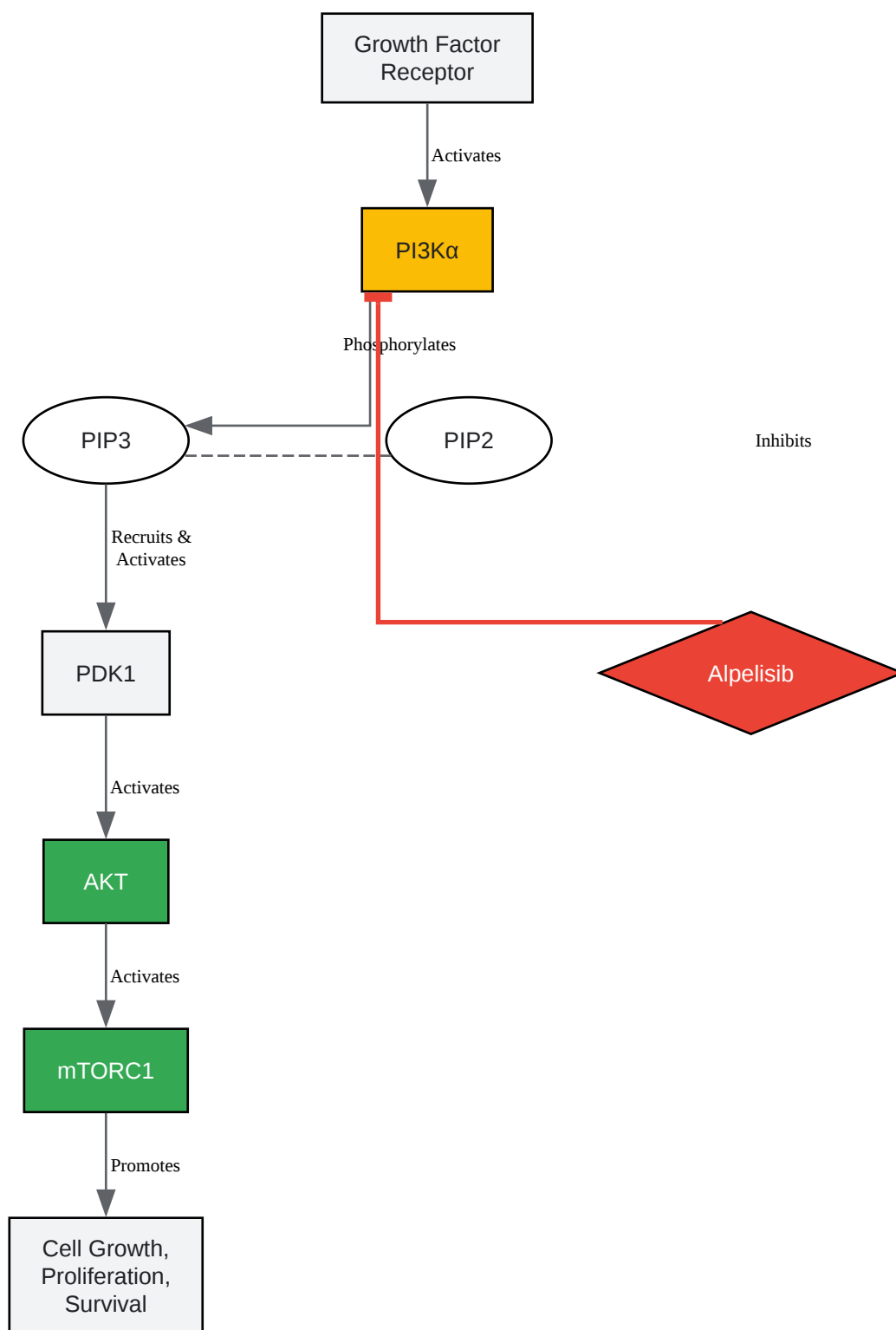
- Sterile polypropylene tubes

Methodology:

- Thaw Stock Solution: Remove one aliquot of the 100 mM **Alpelisib** stock solution from the -80°C freezer and thaw it at room temperature.
- Serial Dilution (Recommended): To minimize precipitation, perform a serial dilution. For example, to achieve a final concentration of 10 μ M in your assay:
 - First, dilute the 100 mM stock 1:100 in pre-warmed sterile medium to create an intermediate 1 mM solution (e.g., add 2 μ L of stock to 198 μ L of medium). Vortex immediately and gently.
 - Next, dilute the 1 mM intermediate solution 1:100 in your final volume of pre-warmed cell culture medium (e.g., add 10 μ L of the 1 mM solution to 990 μ L of medium for a final volume of 1 mL).
- Direct Dilution (Alternative): Alternatively, for a 1:1000 dilution (e.g., to achieve a 100 μ M final concentration from a 100 mM stock), add the stock solution dropwise to the pre-warmed medium while gently vortexing or swirling the tube to ensure rapid and even dispersion.
- Final Check: Before adding the final working solution to your cells, ensure it is clear and free of any visible precipitate. The final concentration of DMSO in this example would be 0.1%. Always include a vehicle control (medium with 0.1% DMSO) in your experiment.

Visual Guides: Diagrams

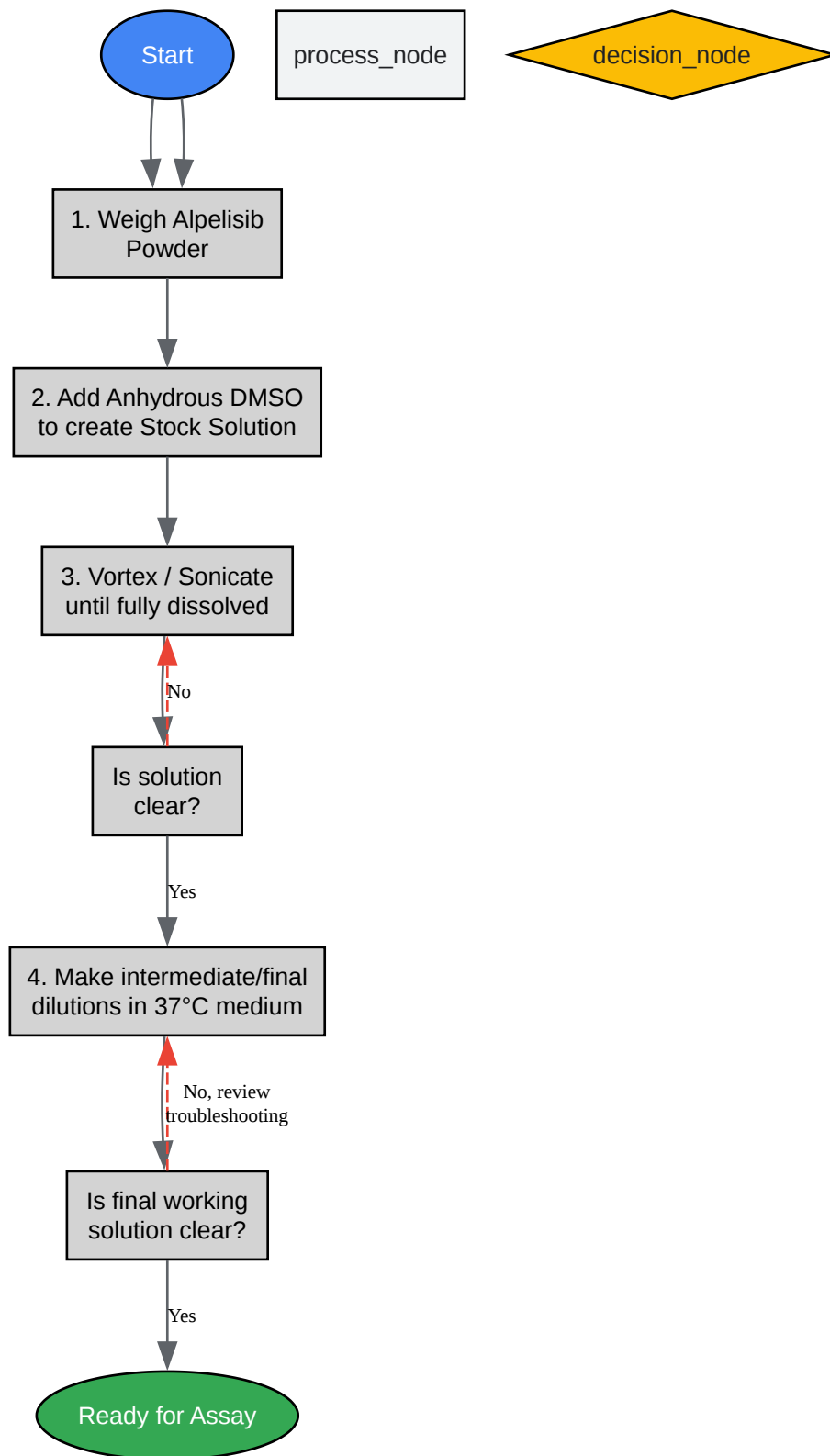
PI3K/AKT/mTOR Signaling Pathway



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Caption: **Alpelisib** specifically inhibits the PI3K α subunit, blocking downstream signaling.[8][9]
[10]

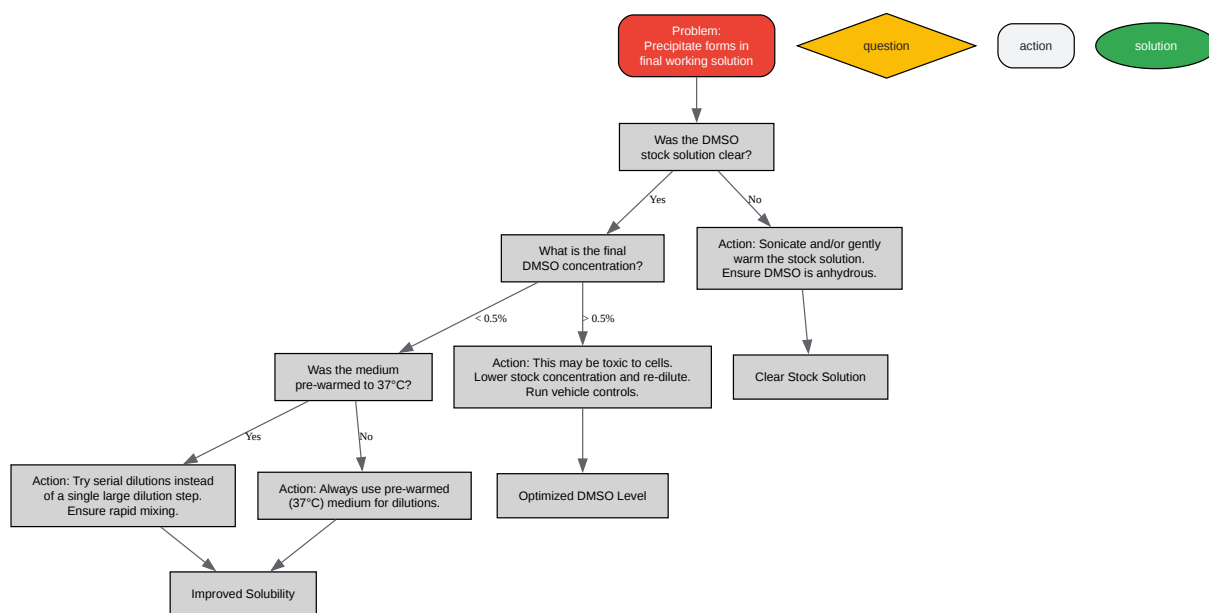
Experimental Workflow for Alpelisib Solution Preparation



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Caption: A standard workflow for preparing **Alpelisib** for in vitro experiments.

Troubleshooting Logic for Solubility Issues



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Caption: A decision tree to diagnose and solve **Alpelisib** precipitation issues.

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